

Side-by-side comparison of different Lankacidinol synthesis routes

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A Comparative Analysis of Synthetic Routes to Lankacidinol

Lankacidinol, a member of the lankacidin family of polyketide antibiotics, has attracted significant attention from the synthetic chemistry community due to its complex structure and promising biological activity. Several research groups have developed distinct and innovative strategies for its total synthesis. This guide provides a side-by-side comparison of these synthetic routes, focusing on key metrics such as step count and overall efficiency, and details the core chemical transformations that enable the construction of this intricate molecule.

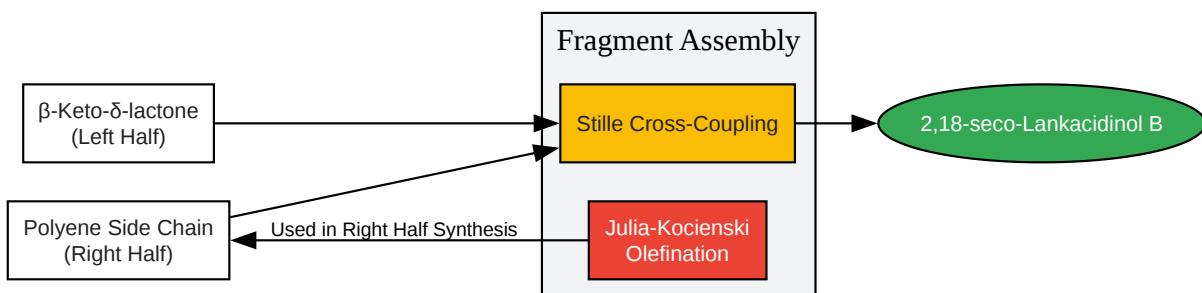
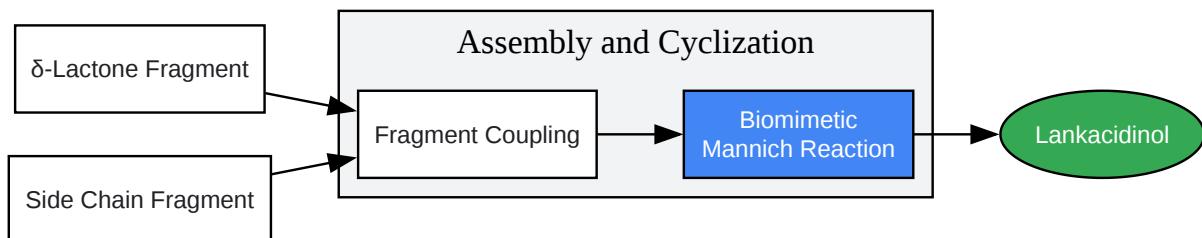
Quantitative Comparison of Lankacidinol Synthetic Routes

The efficiency of a total synthesis is often measured by its overall yield and the number of steps required to reach the target molecule from commercially available starting materials. The following table summarizes the available quantitative data for the total synthesis of **Lankacidinol** and its close analogue, Lankacidin C.

Synthetic Route	Target Molecule	Longest Linear Sequence (Steps)	Overall Yield	Key Features
Kende et al. (1993)	Lankacidin C	34	Not explicitly stated	Convergent approach, β -lactam chemistry, $N \rightarrow O$ acyl migration. [1] [2]
Hong et al. (2017)	Lankacidinol	8	Not explicitly stated	Biomimetic Mannich macrocyclization. [1]
Seiple et al. (2018)	2,18-seco-Lankacidinol B	≤ 8	~40% (for a key intermediate)	Modular approach, Julia-Kocienski olefination, Stille cross-coupling. [3]

Visualizing the Synthetic Strategies

The strategic bond disconnections and overall workflow of a total synthesis can be effectively visualized using diagrams. Below are representations of the synthetic approaches developed by the Hong and Seiple research groups, generated using the DOT language.



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